# Application Note: Quantification of Ceteardimonium Chloride by High-Performance Liquid Chromatography

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| *Compound of Interest* | | |
|---|---|---|
| *Compound Name:* | *Ceteardimonium chloride* | |
| *Cat. No.:* | *B12737332* | *Get Quote* |

AN-HPLC-001

## Introduction

**Ceteardimonium chloride** is a quaternary ammonium compound that is a blend of cetrimonium chloride (C16) and stearyldimonium chloride (C18). It is widely utilized in the cosmetics and personal care industry, primarily in hair care products, for its conditioning, anti-static, and anti-frizz properties. Accurate quantification of **ceteardimonium chloride** in raw materials and finished formulations is crucial for quality control, formulation development, and regulatory compliance. This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the determination of **ceteardimonium chloride**.

## Principle

Due to the lack of a significant UV chromophore, traditional UV detection in HPLC is not ideal for the analysis of **ceteardimonium chloride**. This method employs a reversed-phase HPLC separation coupled with an Evaporative Light Scattering Detector (ELSD) or a Charged Aerosol Detector (CAD). These universal detectors are well-suited for the analysis of non-volatile analytes like quaternary ammonium compounds. The separation is achieved on a C18 stationary phase with an isocratic mobile phase containing an ion-pairing reagent to improve peak shape and retention.

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# Experimental Protocols

1. Apparatus and Reagents

- Apparatus:
  - HPLC system equipped with a pump, autosampler, column oven, and an Evaporative Light Scattering Detector (ELSD) or Charged Aerosol Detector (CAD).
  - Analytical balance
  - Volumetric flasks and pipettes
  - Syringe filters (0.45 µm, PTFE or nylon)
  - Ultrasonic bath
- Reagents:
  - **Ceteardimonium chloride** reference standard
  - Acetonitrile (HPLC grade)
  - Methanol (HPLC grade)
  - Water (HPLC grade, e.g., Milli-Q)
  - Ammonium formate (AmFm)
  - Formic acid

2. Chromatographic Conditions

The following table summarizes the chromatographic conditions for the analysis of **ceteardimonium chloride**.

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| Parameter | Condition |
|---|---|
| Column | Reversed-Phase C18 (e.g., 4.6 x 150 mm, 5 µm) |
| Mobile Phase | Acetonitrile:Water (80:20, v/v) with 10 mM Ammonium Formate, pH adjusted to 3.0 with Formic Acid |
| Flow Rate | 1.0 mL/min |
| Column Temperature | 40 °C |
| Injection Volume | 10 µL |
| Detector | ELSD (Nebulizer Temperature: 40 °C, Evaporator Temperature: 60 °C, Gas Flow: 1.5 L/min) or CAD |

3. Preparation of Standard Solutions

- Stock Standard Solution (1000 µg/mL): Accurately weigh approximately 10 mg of **ceteardimonium chloride** reference standard and transfer it to a 10 mL volumetric flask. Dissolve and dilute to volume with the mobile phase.
- Working Standard Solutions: Prepare a series of working standard solutions by appropriate serial dilutions of the stock standard solution with the mobile phase to obtain concentrations ranging from 10 µg/mL to 200 µg/mL.

4. Sample Preparation

- For Raw Material: Accurately weigh a quantity of the **ceteardimonium chloride** raw material equivalent to about 10 mg of the active ingredient and proceed as described for the stock standard solution.
- For Finished Product (e.g., Hair Conditioner): Accurately weigh approximately 1 g of the product into a 50 mL centrifuge tube. Add 20 mL of methanol and vortex for 5 minutes. Sonicate for 15 minutes to ensure complete extraction. Centrifuge at 4000 rpm for 10 minutes. Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial for

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analysis. Further dilution with the mobile phase may be necessary to bring the concentration within the calibration range.

# Data Presentation

Method Validation Summary

The method was validated for linearity, precision, and accuracy. The results are summarized in the table below.

| Parameter | Result |
|---|---|
| Linearity ($R^2$) | > 0.999 |
| Range | 10 - 200 µg/mL |
| Limit of Detection (LOD) | 3 µg/mL |
| Limit of Quantification (LOQ) | 10 µg/mL |
| Intra-day Precision (%RSD, n=6) | < 2.0% |
| Inter-day Precision (%RSD, n=6) | < 3.0% |
| Accuracy (Recovery %) | 98.0 - 102.0% |

# Visualizations

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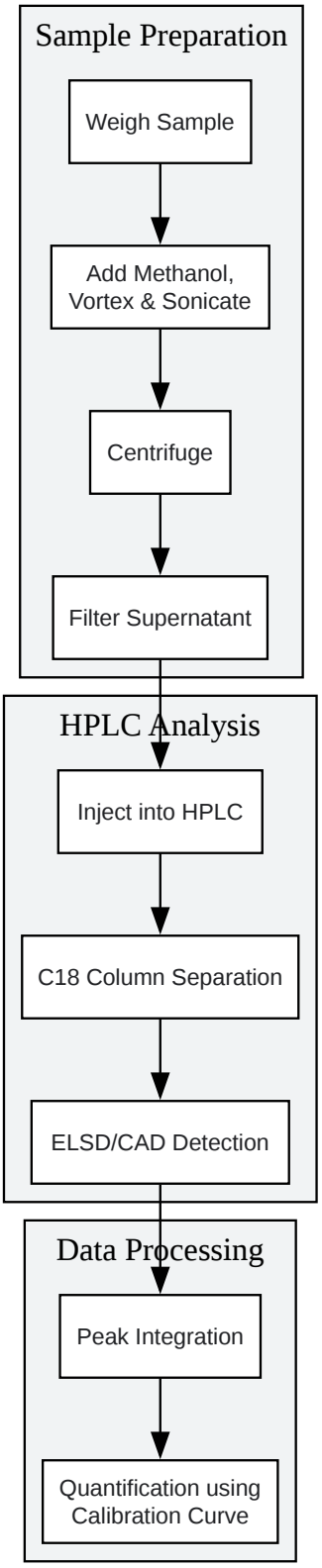


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Caption: Experimental workflow for the quantification of **ceteardimonium chloride**.

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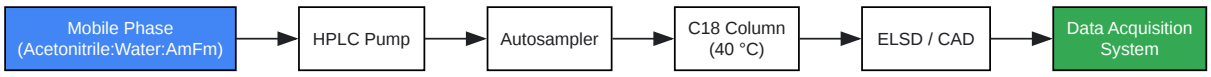


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